

# An In-depth Technical Guide to 1-Pentanethiol (CAS No. 110-66-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Pentanethiol

Cat. No.: B094126

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## Abstract

This technical guide provides a comprehensive overview of **1-Pentanethiol** (CAS No. 110-66-7), a versatile yet hazardous organosulfur compound. Also known as n-amyl mercaptan, this document details its chemical and physical properties, outlines common synthesis and analytical methodologies, and discusses its applications and safety considerations. This guide is intended to serve as a foundational resource for professionals in research and development who may encounter or utilize this compound in their work.

## Chemical and Physical Properties

**1-Pentanethiol** is a colorless to light-yellow liquid recognized by its strong, unpleasant odor, often compared to garlic or rotten cabbage.<sup>[1][2]</sup> This distinct smell makes it useful as an odorant for natural gas leak detection.<sup>[3][4]</sup> It is a member of the thiol class of organic compounds, characterized by the presence of a sulfhydryl (-SH) group attached to a pentyl group.<sup>[1][4]</sup>

Table 1: Physical and Chemical Properties of **1-Pentanethiol**

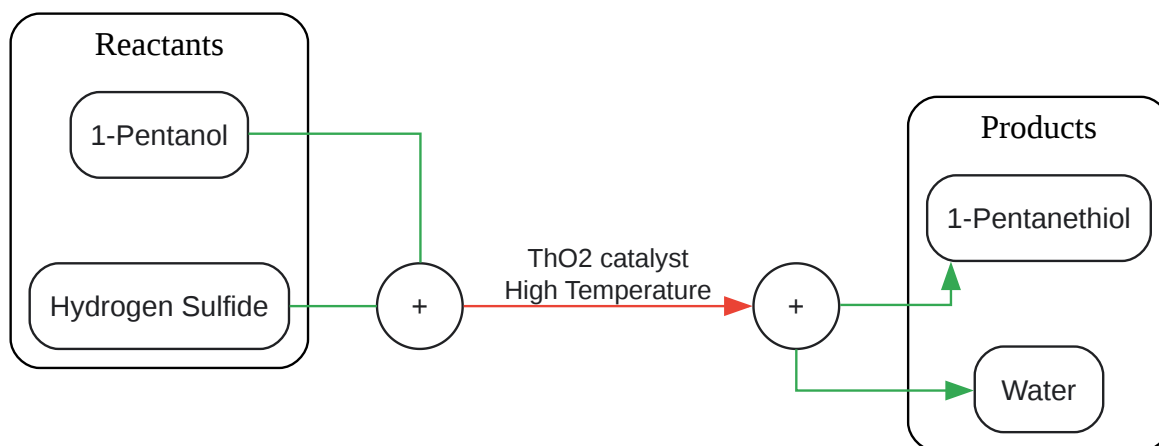
Property	Value	References
CAS Number	110-66-7	[1][5][6]
Molecular Formula	C5H12S	[1][6]
Molecular Weight	104.21 g/mol	[1][6][7]
Appearance	Colorless to light-yellow liquid	[2][5]
Odor	Strong, garlic-like, unpleasant	[1][2][4]
Melting Point	-76 °C (-104.8 °F)	[8][9]
Boiling Point	126 °C (259 °F)	[5][8]
Density	0.84 g/mL at 25 °C	[5][8]
Flash Point	18 °C (64.4 °F) - closed cup	[7][8]
Solubility	Slightly soluble in water; soluble in alcohol and ether	[1][5]
Vapor Pressure	27.4 mmHg at 37.7 °C	[7]
Refractive Index	n <sub>20/D</sub> 1.446	[5][10]

## Synthesis of 1-Pentanethiol

Several synthetic routes to **1-Pentanethiol** have been reported, primarily involving the introduction of a thiol group to a five-carbon chain.

### From 1-Pentanol

A common laboratory and potential industrial synthesis involves the reaction of 1-pentanol with hydrogen sulfide over a thorium dioxide (ThO<sub>2</sub>) catalyst at elevated temperatures.[1]



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Synthesis of **1-Pentanethiol** from 1-Pentanol.

## From Amyl Halides

Another established method is the reaction of an amyl halide, such as amyl bromide, with a hydrosulfide salt like potassium hydrosulfide (KSH) in an alcoholic solvent.[3] This is a nucleophilic substitution reaction where the hydrosulfide anion displaces the halide.

## General Protocol for Thiol Synthesis from Thiocyanates

A general procedure for the synthesis of thiols from thiocyanates using phosphorus pentasulfide (P<sub>2</sub>S<sub>5</sub>) has been described and can be adapted for the preparation of **1-Pentanethiol**. [1]

Experimental Protocol:

- **Reaction Setup:** In a three-neck round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the corresponding thiocyanate (e.g., n-amyl thiocyanate) in toluene.
- **Reagent Addition:** Add phosphorus pentasulfide (P<sub>2</sub>S<sub>5</sub>) to the solution.
- **Reflux:** Heat the resulting suspension to reflux. Monitor the reaction progress using thin-layer chromatography (TLC) until the starting material is consumed.

- **Quenching:** After the reaction is complete, cool the mixture and carefully quench it by the slow addition of water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate.
- **Drying and Evaporation:** Combine the organic phases, dry over anhydrous sodium sulfate, and evaporate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude thiol by flash chromatography using a suitable eluent system, such as a hexane-ethyl acetate gradient.[\[1\]](#)

## Analytical Methods

The analysis of **1-Pentanethiol** is crucial for quality control, environmental monitoring, and research purposes. Gas chromatography is the most common technique employed for its separation and quantification.

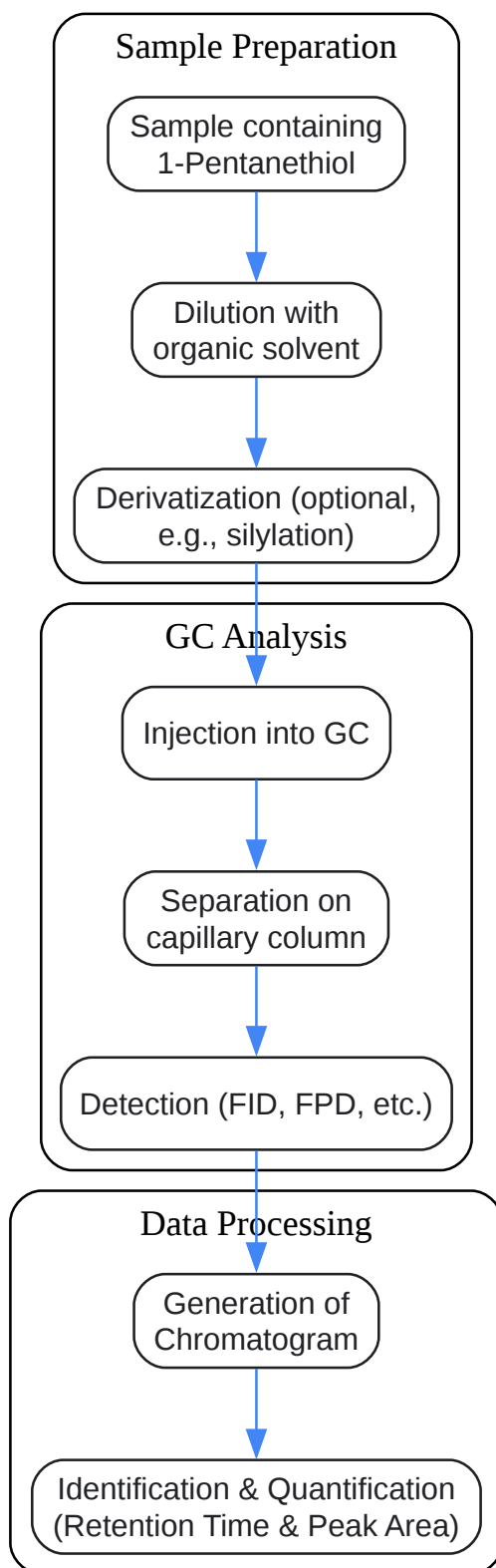
### Gas Chromatography (GC)

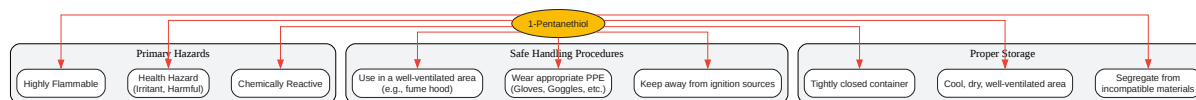
Due to its volatility, **1-Pentanethiol** is well-suited for analysis by gas chromatography. A flame ionization detector (FID) or a sulfur-specific detector like a flame photometric detector (FPD) or sulfur chemiluminescence detector (SCD) can be used for detection.

General GC Experimental Protocol:

- **Sample Preparation:** Prepare a dilute solution of **1-Pentanethiol** in a volatile organic solvent such as dichloromethane or hexane. For complex matrices, a derivatization step may be necessary to improve chromatographic performance. A common method is silylation, which replaces the active hydrogen on the sulfur atom with a non-polar trimethylsilyl (TMS) group.  
[\[11\]](#)
- **Instrumentation:** Use a gas chromatograph equipped with a suitable capillary column (e.g., a non-polar column like DB-1 or DB-5) and a detector.
- **GC Conditions:**
  - **Injector Temperature:** Typically set around 250 °C.

- Oven Temperature Program: An initial temperature of around 40-60 °C, held for a few minutes, followed by a temperature ramp (e.g., 5-10 °C/min) to a final temperature of 150-200 °C.
- Carrier Gas: Helium or nitrogen at a constant flow rate.
- Detector Temperature: Set according to the manufacturer's recommendations (e.g., 250-300 °C for FID).
- Data Analysis: Identify the **1-Pentanethiol** peak based on its retention time, which should be confirmed by running a standard. Quantify the concentration by comparing the peak area to a calibration curve generated from standards of known concentrations.





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